

KW-2450 Free Base: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KW-2450 free base

Cat. No.: B10827686

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preclinical and clinical data available for KW-2450, a potent dual inhibitor of insulin-like growth factor 1 receptor (IGF-1R) and insulin receptor (IR). This document details its molecular characteristics, mechanism of action, and summarizes key experimental findings and protocols.

Core Molecular Data

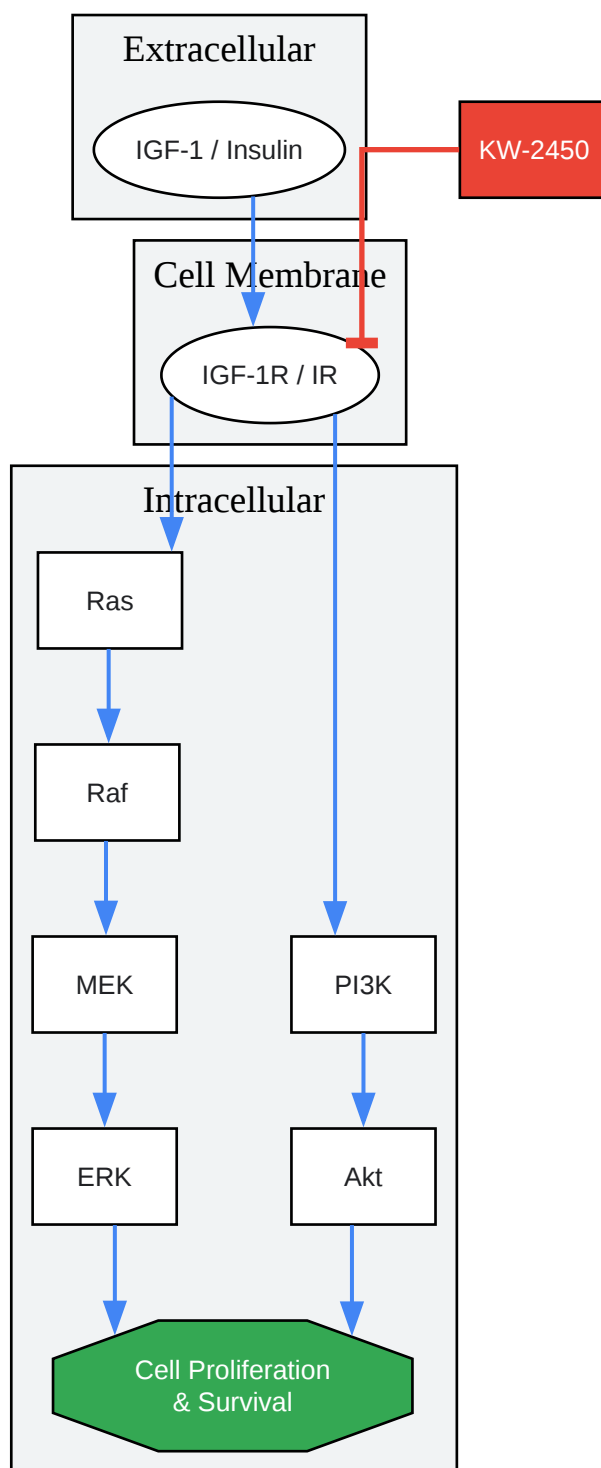
A clear understanding of the physicochemical properties of KW-2450 is fundamental for its application in research and development. The essential molecular data for the free base form is summarized below.

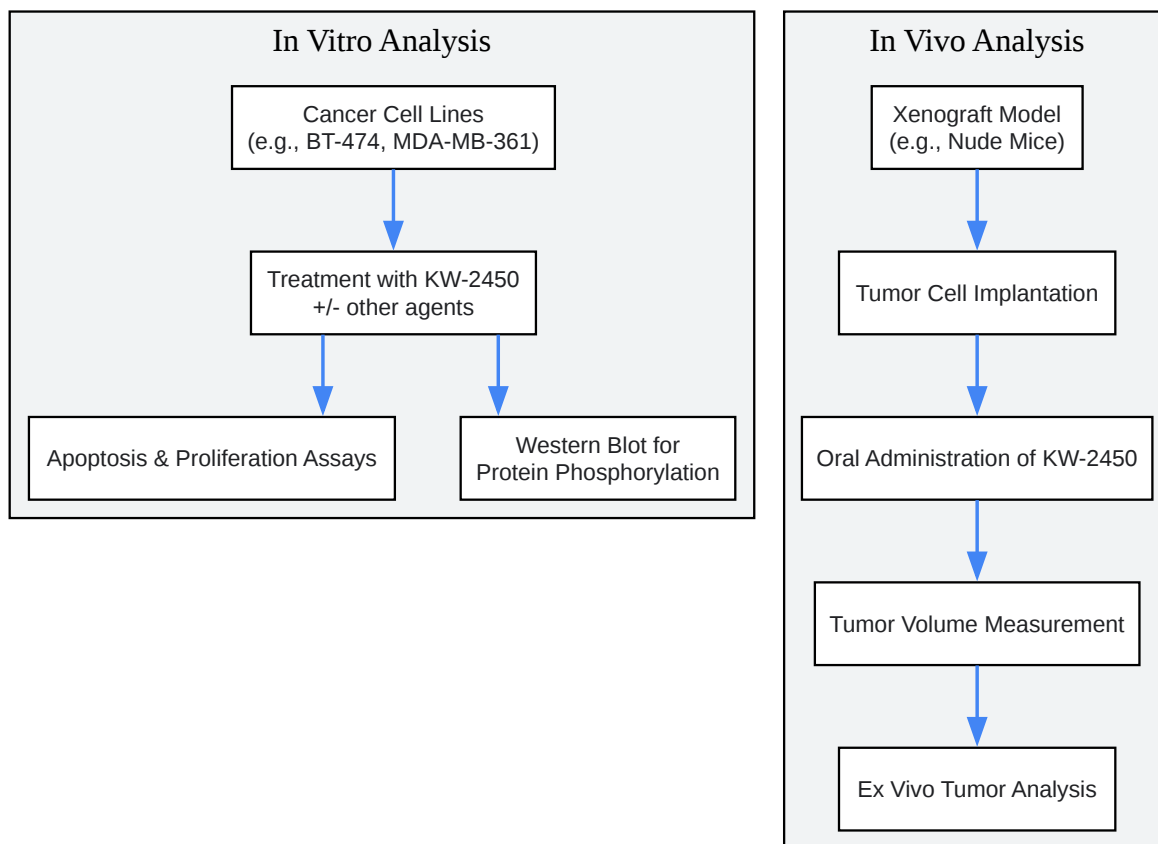
Property	Value
Chemical Formula	C28H29N5O3S[1][2][3]
Molecular Weight	515.63 g/mol [2][3]
Exact Mass	515.1991 g/mol [2]
CAS Number	904899-25-8[2][3]
IUPAC Name	(E)-N-(2-(2-(1H-indazol-3-yl)vinyl)-5-((4-(2-hydroxyacetyl)piperazin-1-yl)methyl)phenyl)-3-methylthiophene-2-carboxamide[2]

Mechanism of Action and Signaling Pathway

KW-2450 is an orally bioavailable small molecule that functions as a dual tyrosine kinase inhibitor, targeting both IGF-1R and the insulin receptor (IR)[2][3][4][5]. The overexpression and excessive activation of the IGF-1R signaling pathway are implicated in the proliferation, differentiation, survival, and angiogenesis of various cancer cells[4][6]. By inhibiting IGF-1R and IR, KW-2450 effectively blocks these downstream signaling cascades, leading to the inhibition of tumor cell growth and the induction of apoptosis[2][3].

The binding of ligands such as IGF-1 to IGF-1R or insulin to IR triggers the autophosphorylation of the receptor's tyrosine kinase domain. This activation initiates a cascade of intracellular signaling events, primarily through the Phosphoinositide 3-kinase (PI3K)/Akt and the Ras/Raf/MAPK pathways, which are crucial for cell survival and proliferation[4][7]. KW-2450's inhibitory action at the receptor level prevents these downstream events.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - Kw-2450 free base (C₂₈H₂₉N₅O₃S) [pubchemlite.lcsb.uni.lu]
- 2. medkoo.com [medkoo.com]
- 3. molnova.com [molnova.com]

- 4. Preclinical and phase I clinical studies of KW-2450, a dual IGF-1R/IR tyrosine kinase inhibitor, in combination with lapatinib and letrozole - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Preclinical and phase I clinical studies of KW-2450, a dual IGF-1R/IR tyrosine kinase inhibitor, in combination with lapatinib and letrozole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Preclinical and first-in-human phase I studies of KW-2450, an oral tyrosine kinase inhibitor with insulin-like growth factor receptor-1/insulin receptor selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. resources.revvity.com [resources.revvity.com]
- To cite this document: BenchChem. [KW-2450 Free Base: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827686#kw-2450-free-base-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com